

Safety, handling, and storage of Ethyl 2-(2-aminothiazol-5-yl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(2-aminothiazol-5-yl)acetate

Cat. No.: B031689

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An In-depth Technical Guide to **Ethyl 2-(2-aminothiazol-5-yl)acetate**: Safety, Handling, and Storage

This guide provides comprehensive technical information on the safety, handling, and storage of **Ethyl 2-(2-aminothiazol-5-yl)acetate**, a key intermediate in pharmaceutical research and drug development.^{[1][2]} It is intended for researchers, scientists, and professionals working with this compound.

Chemical and Physical Properties

Ethyl 2-(2-aminothiazol-5-yl)acetate is a heterocyclic compound containing a thiazole ring, an amino group, and an ethyl acetate functional group.^{[1][3]} While extensive experimental data for this specific isomer is limited, the following table summarizes its known and computed properties. For comparative purposes, data for the more extensively studied isomer, Ethyl 2-(2-aminothiazol-4-yl)acetate, is also included where available.

Property	Value (Ethyl 2-(2-aminothiazol-5-yl)acetate)	Value (Ethyl 2-(2-aminothiazol-4-yl)acetate)	Reference
Molecular Formula	C7H10N2O2S	C7H10N2O2S	[1][3][4]
Molecular Weight	186.23 g/mol	186.23 g/mol	[1][3][4][5]
CAS Number	62557-32-8	53266-94-7	[3][4][5]
Appearance	Solid	Solid	
Purity	95%	99%	[5]
Melting Point	Not available	92-94 °C	[6]
Boiling Point	Not available	Not available	[5]
Flash Point	Not available	185 °C (closed cup)	[6]
Storage Temperature	Room temperature, under inert atmosphere, in a dark place	2-8°C, under inert atmosphere, in a dark place	[5]

Safety and Hazard Information

The primary hazards associated with **Ethyl 2-(2-aminothiazol-5-yl)acetate** are related to irritation and potential toxicity upon ingestion.[3] The hydrochloride salt of the related 4-yl isomer is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation. The following tables summarize the key safety information.

GHS Hazard Statements

Hazard Code	Hazard Statement
H302	Harmful if swallowed.
H315	Causes skin irritation. (for related compounds)
H319	Causes serious eye irritation. (for related compounds)
H335	May cause respiratory irritation. (for related compounds)

GHS Precautionary Statements

Precautionary Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicity Data

Specific quantitative toxicity data (LD50/LC50) for **Ethyl 2-(2-aminothiazol-5-yl)acetate** is not readily available in the literature. The hazard statements are based on data for related compounds and the general reactivity of the chemical class. For the solvent, ethyl acetate, the oral LD50 in rats is 5620 mg/kg.[7]

Handling and Storage

Proper handling and storage procedures are crucial to ensure the safety of personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

Storage Conditions

Condition	Recommendation
Temperature	Store at room temperature. [5]
Atmosphere	Keep under an inert atmosphere (e.g., nitrogen or argon). [5]
Light	Keep in a dark place to prevent degradation. [5]
Container	Keep the container tightly closed and in a dry, well-ventilated place.

Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, follow these procedures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE).
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a suitable, closed container for disposal.
- Clean the spill area thoroughly.

First Aid Measures

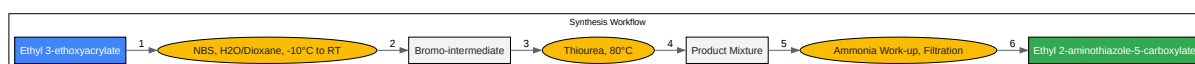
Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek medical attention immediately.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

Experimental Protocols

Due to the limited availability of detailed experimental protocols for **Ethyl 2-(2-aminothiazol-5-yl)acetate**, a representative synthesis for a closely related compound, Ethyl 2-aminothiazole-5-carboxylate, is provided below. This protocol can be adapted by a skilled synthetic chemist.

Synthesis of Ethyl 2-aminothiazole-5-carboxylate[8]

- **Reaction Setup:** In a suitable reaction vessel, dissolve ethyl 3-ethoxyacrylate (14.4 g, 0.1 mol) in a 1:1 mixture of water and dioxane (100 mL).
- **Bromination:** Cool the solution to -10 °C and slowly add N-bromosuccinimide (19.6 g, 0.11 mol).
- **Stirring:** Stir the reaction mixture at room temperature for 1 hour.
- **Thiazole Ring Formation:** Add thiourea (7.6 g, 0.1 mol) to the mixture and heat to 80 °C for 1 hour.
- **Work-up:** Cool the solution to room temperature and add ammonia (20 mL).
- **Isolation:** Stir the resulting paste for 10 minutes at room temperature and then filter.
- **Purification:** Wash the filter cake with water and dry it under a vacuum to yield the final product.



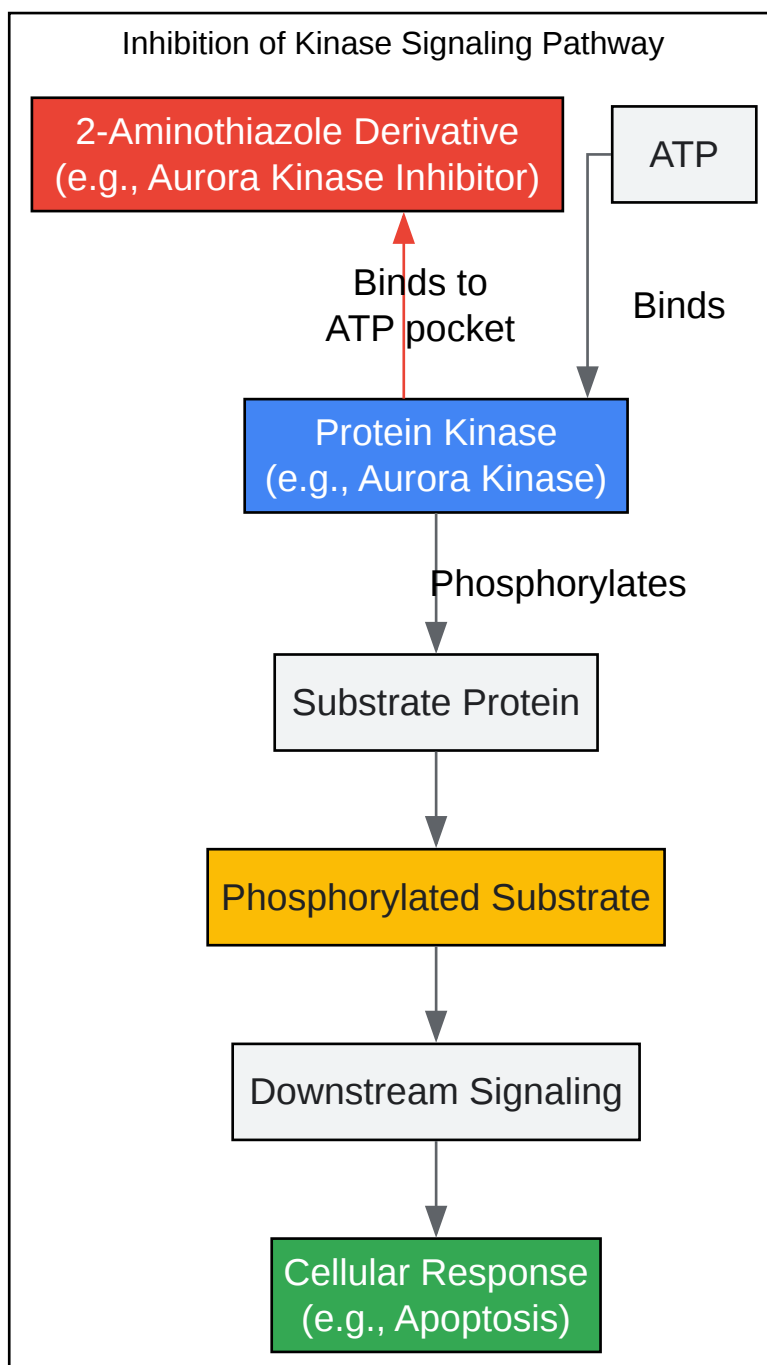
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Caption: Representative synthesis workflow for a 2-aminothiazole-5-carboxylate derivative.

Role in Drug Development and Signaling Pathways

2-Aminothiazole derivatives are a significant class of compounds in medicinal chemistry, serving as scaffolds for the development of various therapeutic agents, including kinase inhibitors.[9] **Ethyl 2-(2-aminothiazol-5-yl)acetate** is a valuable intermediate for the synthesis of molecules targeting protein kinases, such as Aurora kinases, which are crucial regulators of cell division and are often dysregulated in cancer.[1]

The general mechanism of action for many 2-aminothiazole-based kinase inhibitors involves competitive binding to the ATP-binding pocket of the target kinase. This prevents the phosphorylation of downstream substrate proteins, thereby inhibiting the signaling pathway and leading to desired therapeutic effects, such as the induction of apoptosis in cancer cells.



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Caption: General signaling pathway inhibition by 2-aminothiazole-based kinase inhibitors.

Spectroscopic Data

While specific spectroscopic data for **Ethyl 2-(2-aminothiazol-5-yl)acetate** is not widely published, data for the isomeric Ethyl 2-(2-aminothiazol-4-yl)acetate can serve as a useful reference.

¹H NMR (Proton Nuclear Magnetic Resonance) of Ethyl 2-(2-aminothiazol-4-yl)acetate

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~1.25	Triplet	3H	-O-CH ₂ -CH ₃
~3.50	Singlet	2H	-CH ₂ -CO-
~4.15	Quartet	2H	-O-CH ₂ -CH ₃
~6.50	Singlet	1H	Thiazole ring proton
~6.90	Singlet (broad)	2H	-NH ₂

IR (Infrared) Spectroscopy

Key expected peaks for **Ethyl 2-(2-aminothiazol-5-yl)acetate** would include:

- N-H stretching (amine): ~3400-3300 cm⁻¹
- C-H stretching (aliphatic): ~3000-2850 cm⁻¹
- C=O stretching (ester): ~1735 cm⁻¹
- C=N and C=C stretching (thiazole ring): ~1600-1450 cm⁻¹
- C-O stretching (ester): ~1250-1050 cm⁻¹

Mass Spectrometry

The mass spectrum of **Ethyl 2-(2-aminothiazol-5-yl)acetate** would be expected to show a molecular ion peak $[M]^+$ at $m/z = 186.23$, corresponding to its molecular weight.[3][4] Common fragmentation patterns would involve the loss of the ethoxy group ($-OCH_2CH_3$) or the entire ester functional group.

This technical guide provides a comprehensive overview of the available information on **Ethyl 2-(2-aminothiazol-5-yl)acetate**. As with any chemical reagent, it is imperative to consult the most current Safety Data Sheet (SDS) from the supplier before use and to handle the compound with appropriate caution in a well-ventilated laboratory setting.

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